An In-depth Technical Guide to 4-Bromobutyl Nitrate

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Compound of Interest	
Compound Name:	*4-bromobutyl Nitrate*
CAS No.:	*146563-40-8*
Cat. No.:	*B117501*

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This guide provides a comprehensive overview of **4-bromobutyl nitrate**, a bifunctional organic compound of significant interest to researchers and professionals in medicinal chemistry and drug development. We will delve into its molecular characteristics, synthesis, and applications, with a focus on providing practical insights and robust methodologies.

Core Molecular and Physical Properties

4-Bromobutyl nitrate (CAS No. 146563-40-8) is a valuable intermediate due to its unique structure, which incorporates both a reactive bromine atom and a nitrate ester group.[1] This dual functionality allows for a diverse range of chemical transformations, making it a key building block in the synthesis of complex molecules.

Molecular Structure & Weight

The fundamental properties of **4-bromobutyl nitrate** are summarized in the table below. Its structure is characterized by a four-carbon butane backbone, with a bromine atom at one terminus and a nitrate group at the other.

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Property	Value	Source
Molecular Formula	C4H8BrNO3	PubChem[2]
Molecular Weight	198.02 g/mol	PubChem[2], ChemicalBook[3][4]
IUPAC Name	4-bromobutyl nitrate	PubChem[2]
CAS Number	146563-40-8	PubChem[2], ChemicalBook[3][4]
Canonical SMILES	C(CCBr)CO[O-]	PubChem[2]
Appearance	Thermally unstable oily liquid	ChemicalBook[3][4]

Below is a two-dimensional representation of the molecular structure of **4-bromobutyl nitrate**.

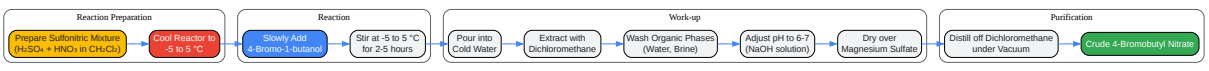
Caption: 2D structure of **4-bromobutyl nitrate**.

Synthesis of 4-Bromobutyl Nitrate

The primary route for synthesizing **4-bromobutyl nitrate** is through the nitration of 4-bromo-1-butanol using a sulfonitric mixture (a mixture of sulfuric and nitric acids).[3][4] This method, while effective, requires careful control of reaction conditions due to its potential for thermal instability and the production of gas, making it potentially hazardous on a larger scale.[1][3][4]

Synthesis Workflow

The following diagram illustrates the key steps involved in the synthesis of **4-bromobutyl nitrate** from 4-bromo-1-butanol.



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Caption: Synthesis workflow for **4-bromobutyl nitrate**.

Detailed Experimental Protocol

The following protocol is adapted from established procedures and provides a step-by-step guide for the synthesis of **4-bromobutyl nitrate**.[3]

Materials:

- 4-bromo-1-butanol
- Fuming nitric acid
- 98% Sulfuric acid
- Dichloromethane
- Sodium hydroxide solution (27.65%)
- Brine
- Magnesium sulfate
- Cold water

Procedure:

- In a reactor cooled to a temperature between -5 and 5°C, slowly add fuming nitric acid (135 mmol) to a solution of 98% sulfuric acid (130 mmol) in dichloromethane (212 mmol).
- To this mixture, add 4-bromo-1-butanol (66.6 mmol) dropwise, ensuring the temperature is maintained between -5 and 5°C.
- Stir the reaction medium at this temperature for a period of 2 to 5 hours.
- Pour the reaction mixture into cold water (110 g) while maintaining the temperature between -5°C and 3°C.
- After decantation, extract the upper aqueous phase with dichloromethane.

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- Combine the organic phases and wash them with water.
- Adjust the pH of the organic phase to 6-7 by the addition of a 27.65% sodium hydroxide solution.
- Wash the organic phase with brine and dry it over magnesium sulfate.
- Distill off the dichloromethane under vacuum to obtain crude **4-bromobutyl nitrate**.

This procedure typically yields approximately 96% of the crude product.[3]

Applications in Drug Development and Research

4-Bromobutyl nitrate is primarily used as a chemical intermediate in the synthesis of nitrooxyalkyl esters of pharmacologically active carboxylic acids.[1][3][4] This application is particularly relevant in the development of prodrugs, where the nitrate ester moiety can act as a nitric oxide (NO) donor. The release of NO can have various therapeutic effects, including vasodilation.

An example of its application is in the synthesis of Latanoprostene Bunod, a derivative of Latanoprost used in the treatment of increased intraocular pressure.[4]

Safety and Handling

4-Bromobutyl nitrate is a thermally unstable compound and should be handled with care.[3][4] It is classified as a hazardous substance that can cause skin and eye irritation, as well as respiratory irritation.[2][5]

GHS Hazard Statements:

- H315: Causes skin irritation[2][5]
- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]

Precautionary Measures:

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- Handle in a well-ventilated area.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection.[6]
- Avoid contact with skin and eyes.[6]
- Store in a cool, dry, and well-ventilated place, away from incompatible materials.[6]

Due to the potential for explosive reactions, especially during synthesis, it is crucial to adhere strictly to established protocols and safety guidelines.[3][4]

Conclusion

4-Bromobutyl nitrate is a versatile bifunctional molecule with significant applications in medicinal chemistry and organic synthesis. Its ability to serve as a precursor to nitric oxide-donating compounds makes it a valuable tool for drug discovery and development. However, its synthesis and handling require careful consideration of its inherent thermal instability and hazardous properties. The protocols and information provided in this guide are intended to equip researchers with the necessary knowledge for the safe and effective use of this important chemical intermediate.

References

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